

Application of 4-Oxohexanoic Acid in Agrochemical Research: A Focus on Synthetic Utility

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Compound of Interest

Compound Name: 4-Oxohexanoic acid

Cat. No.: B072597

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Introduction

4-Oxohexanoic acid, a bifunctional molecule containing both a carboxylic acid and a ketone group, is a versatile building block in organic synthesis. While not employed directly as an active ingredient in commercial agrochemical formulations, its chemical reactivity makes it a valuable intermediate in the discovery and development of new crop protection agents. This document provides an overview of its potential applications in agrochemical research, focusing on its role as a scaffold for the synthesis of novel herbicides, fungicides, and plant growth regulators.

Chemical Properties and Synthetic Potential

The utility of **4-Oxohexanoic acid** in synthetic chemistry stems from the presence of two reactive functional groups. The carboxylic acid can be readily converted into esters, amides, or acid chlorides, while the ketone functionality allows for reactions such as aldol condensations, reductive aminations, and the formation of heterocycles. These transformations enable the generation of a diverse library of derivatives from a single starting material.

Table 1: Physicochemical Properties of **4-Oxohexanoic Acid**

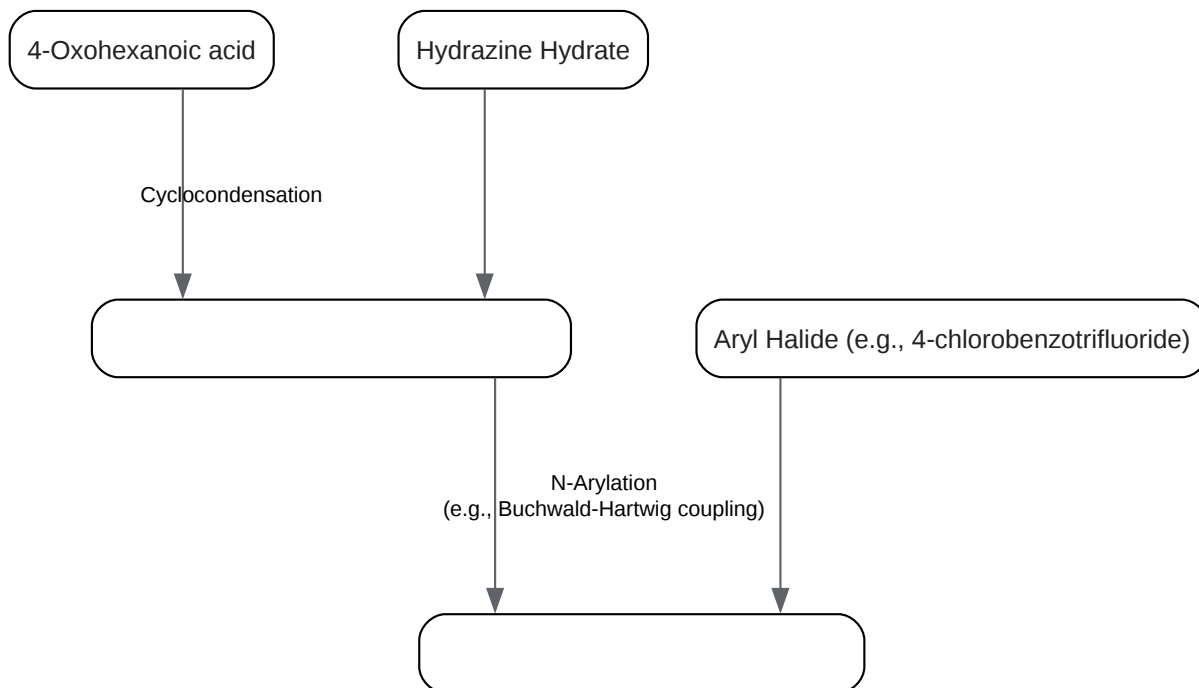
Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₃	[1]
Molecular Weight	130.14 g/mol	[1]
CAS Number	1117-74-4	[1]
Appearance	Colorless to pale yellow liquid	[2]
Melting Point	36-37 °C	
Boiling Point	255 °C at 760 mmHg	
Solubility	Soluble in water and organic solvents	[2]

Application in the Synthesis of Potential Agrochemicals

The structural motif of **4-Oxohexanoic acid** can be found within more complex molecules that exhibit biological activity. For instance, research into novel herbicides has explored derivatives of hexanoic acid, demonstrating that modification of the core structure can lead to potent bioactivity. While no direct herbicidal, fungicidal, or plant growth regulatory activity has been reported for **4-Oxohexanoic acid** itself, its derivatives are promising areas of investigation.

Hypothetical Synthetic Pathway to a Novel Agrochemical Scaffold

The following diagram illustrates a hypothetical synthetic route starting from **4-Oxohexanoic acid** to generate a substituted pyridazinone, a class of compounds known to include herbicidal agents. This pathway highlights the synthetic utility of **4-Oxohexanoic acid** as a precursor.



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Caption: Hypothetical synthesis of a potential herbicidal scaffold from **4-Oxohexanoic acid**.

Experimental Protocols

Due to the lack of direct application data, the following protocols are representative examples of how **4-Oxohexanoic acid** could be used in a research setting to synthesize novel compounds for agrochemical screening.

Protocol 1: Synthesis of 6-ethyl-4,5-dihydropyridazin-3(2H)-one (Hypothetical)

Objective: To synthesize a pyridazinone core structure from **4-Oxohexanoic acid** for further derivatization.

Materials:

- **4-Oxohexanoic acid**
- Hydrazine hydrate
- Ethanol
- Glacial acetic acid
- Round-bottom flask with reflux condenser
- Magnetic stirrer and hotplate
- Standard laboratory glassware for workup and purification

Procedure:

- In a 250 mL round-bottom flask, dissolve 13.0 g (0.1 mol) of **4-Oxohexanoic acid** in 100 mL of ethanol.
- To this solution, add 5.5 mL (0.11 mol) of hydrazine hydrate and a catalytic amount of glacial acetic acid (approximately 0.5 mL).
- Heat the reaction mixture to reflux with stirring for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion, allow the mixture to cool to room temperature.
- Remove the ethanol under reduced pressure using a rotary evaporator.
- To the residue, add 100 mL of water and extract with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine (50 mL), and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude product by column chromatography on silica gel or by recrystallization to yield 6-ethyl-4,5-dihydropyridazin-3(2H)-one.

Expected Outcome: A solid product, the structure of which should be confirmed by spectroscopic methods (^1H NMR, ^{13}C NMR, MS).

Protocol 2: Screening of Derivatives for Herbicidal Activity (General Protocol)

Objective: To assess the pre-emergence herbicidal activity of newly synthesized derivatives.

Materials:

- Synthesized **4-Oxohexanoic acid** derivatives
- Seeds of a model weed species (e.g., *Amaranthus retroflexus*) and a crop species (e.g., *Zea mays*)
- Potting soil
- Petri dishes or small pots
- Growth chamber with controlled light, temperature, and humidity
- Acetone or other suitable solvent for dissolving compounds
- Surfactant (e.g., Tween 20)

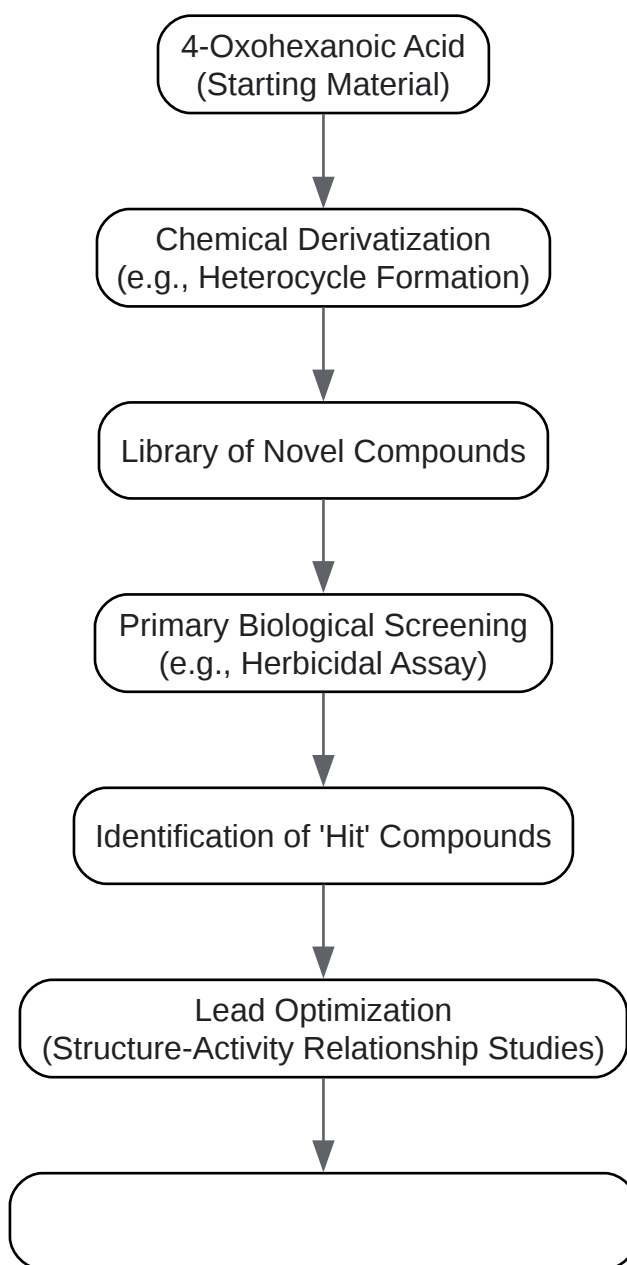
Procedure:

- Prepare stock solutions of the test compounds at a concentration of 10,000 ppm in a suitable solvent (e.g., acetone).
- Prepare a series of dilutions to achieve final test concentrations (e.g., 1, 10, 100, 1000 ppm). The final spray solution should contain a small amount of surfactant (e.g., 0.1%).
- Fill pots with soil and sow a predetermined number of seeds of the weed and crop species at a shallow depth.

- Apply the test solutions evenly to the soil surface using a laboratory sprayer. A solvent-only control and a positive control (a commercial herbicide) should be included.
- Place the pots in a growth chamber under controlled conditions (e.g., 25°C, 16h light/8h dark cycle).
- After a set period (e.g., 14-21 days), visually assess the herbicidal effect on a scale of 0 (no effect) to 100 (complete kill) for both weed and crop species.
- Calculate the GR₅₀ (concentration required for 50% growth reduction) for promising compounds.

Signaling Pathways and Logical Relationships

The development of novel agrochemicals from a starting material like **4-Oxohexanoic acid** follows a logical progression from synthesis to biological evaluation.



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Caption: Workflow for agrochemical discovery starting from **4-Oxohexanoic acid**.

Conclusion

4-Oxohexanoic acid is a valuable and versatile chemical intermediate for agrochemical research. While it does not possess intrinsic biological activity that would warrant its direct use in agriculture, its bifunctional nature allows for the synthesis of a wide array of derivatives. Researchers and drug development professionals can utilize **4-Oxohexanoic acid** as a

starting point for the creation of novel molecular scaffolds, which can then be screened for potential herbicidal, fungicidal, or plant growth regulatory properties. The exploration of derivatives based on this core structure represents a promising avenue for the discovery of next-generation crop protection solutions.

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References

- 1. 4-Oxohexanoic acid | C₆H₁₀O₃ | CID 3799774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-OXO-HEXANOIC ACID synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Application of 4-Oxohexanoic Acid in Agrochemical Research: A Focus on Synthetic Utility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072597#application-of-4-oxohexanoic-acid-in-agrochemical-research]

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